

# Apixaban-13C,d3: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: Apixaban-13C,d3

Cat. No.: B590848

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the stability and recommended storage conditions for **Apixaban-13C,d3**, a stable isotope-labeled internal standard crucial for the quantitative analysis of apixaban in various biological matrices. Understanding the stability profile of this reference material is paramount for ensuring the accuracy and reliability of bioanalytical data.

## Summary of Stability and Storage Conditions

**Apixaban-13C,d3** is a stable solid when stored under appropriate conditions. However, its stability can be influenced by factors such as temperature, light, and the solvent used for preparing solutions. The following tables summarize the recommended storage conditions and stability data gathered from various suppliers and scientific literature.

## Storage Conditions

Condition	Solid (Neat)	In Solution
Long-Term Storage	-20°C is widely recommended for optimal stability. Some suppliers also suggest storage at +4°C or in a refrigerator (2-8°C). For maximum longevity, storage at -80°C is also an option.	For stock solutions, -80°C is recommended for up to 6 months, and -20°C for up to 1 month. It is generally advised to prepare working solutions fresh on the day of use.
Short-Term Storage	Room temperature is acceptable for short periods, such as during shipping.	Bench-top stability of apixaban in solution should be evaluated, but it is recommended to minimize time at room temperature.
Shipping	Shipped at ambient or room temperature.	N/A

## Stability Data

Stability Type	Condition	Duration	Observation
Long-Term (Solid)	-20°C	≥ 4 years	Stable.
Solution Stability	-80°C in a suitable solvent	6 months	Stable.
Solution Stability	-20°C in a suitable solvent	1 month	Stable.

Note: The stability of **Apixaban-13C,d3** in solution is highly dependent on the solvent. For quantitative applications, it is crucial to perform your own stability assessments in the specific solvent and at the concentration you intend to use.

## Physicochemical Properties and Solubility

Property	Value
Appearance	White to Off-White Solid.
Molecular Formula	C <sub>24</sub> <sup>13</sup> CH <sub>22</sub> D <sub>3</sub> N <sub>5</sub> O <sub>4</sub>
Molecular Weight	463.51 g/mol
Solubility	DMSO: ~5 mg/mLDMF: ~3 mg/mL Methanol: Slightly Soluble

## Experimental Protocols

Detailed experimental protocols for assessing the stability of **Apixaban-13C,d3** are crucial for ensuring data integrity. The following are generalized protocols based on common practices for stable isotope-labeled standards and the known degradation pathways of apixaban.

### Long-Term Stability Study (Solid State)

Objective: To determine the shelf-life of solid **Apixaban-13C,d3** under recommended storage conditions.

Methodology:

- Store aliquots of solid **Apixaban-13C,d3** in sealed, light-protected containers at the recommended long-term storage temperature (e.g., -20°C).
- At specified time points (e.g., 0, 6, 12, 24, 36, and 48 months), retrieve a sample.
- Prepare a solution of the aged sample and a freshly prepared solution of a new batch of **Apixaban-13C,d3** (or a well-characterized reference lot) at a known concentration in a suitable solvent (e.g., DMSO).
- Analyze both solutions using a validated stability-indicating HPLC-UV or LC-MS/MS method.
- Compare the purity and concentration of the aged sample to the reference sample. The acceptance criterion is typically no significant change in purity or concentration (e.g., <2% degradation).

## Solution Stability Study

Objective: To evaluate the stability of **Apixaban-13C,d3** in a specific solvent under various storage conditions.

Methodology:

- Prepare a stock solution of **Apixaban-13C,d3** in the desired solvent (e.g., DMSO, Methanol, Acetonitrile) at a relevant concentration.
- Aliquot the solution into multiple vials.
- Store the vials under different temperature conditions:
  - Long-Term: -20°C and/or -80°C.
  - Short-Term (Bench-Top): Room temperature (~25°C).
- At various time points (e.g., for long-term: 0, 1, 3, 6 months; for short-term: 0, 4, 8, 24 hours), analyze the samples by a validated HPLC or LC-MS/MS method.
- Compare the results to the initial time point (T=0). The acceptance criterion is typically that the mean concentration of the stability samples should be within  $\pm 15\%$  of the initial concentration.

## Freeze-Thaw Stability

Objective: To assess the stability of **Apixaban-13C,d3** solutions when subjected to repeated freezing and thawing cycles.

Methodology:

- Prepare replicate quality control (QC) samples at low and high concentrations in the relevant matrix or solvent.
- Analyze one set of QC samples at T=0.

- Freeze the remaining QC samples at the intended storage temperature (e.g., -20°C or -80°C) for at least 12 hours.
- Thaw the samples unassisted at room temperature.
- Repeat the freeze-thaw cycle for a minimum of three cycles.
- After the final thaw, analyze the samples.
- The mean concentration of the freeze-thaw samples should be within  $\pm 15\%$  of the nominal concentration.

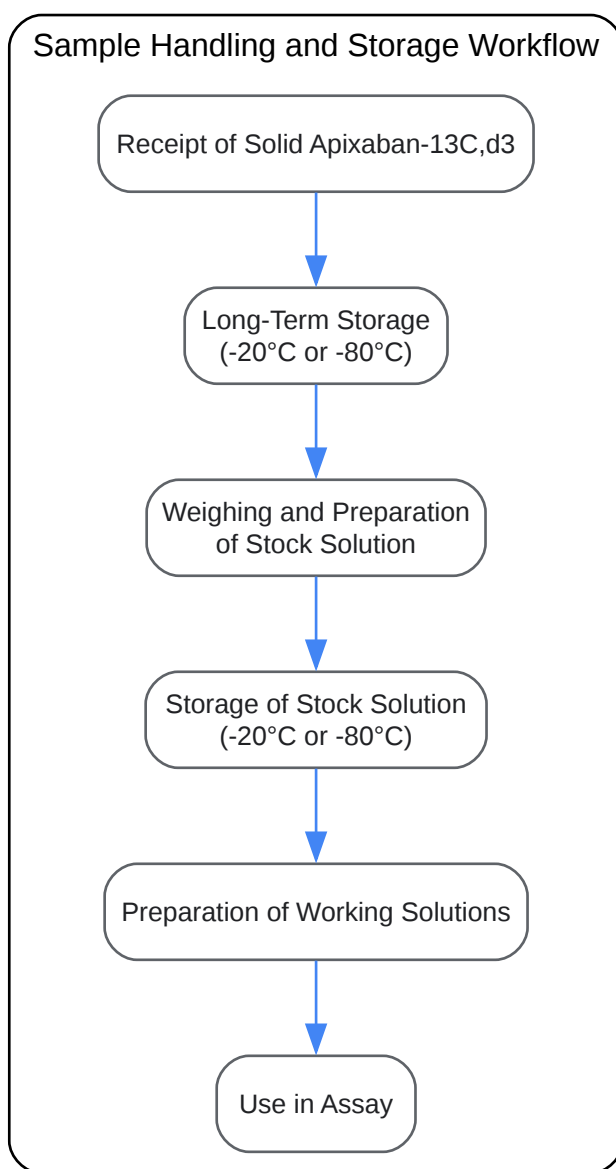
## Degradation Pathways

Forced degradation studies on unlabeled apixaban have shown that the molecule is most susceptible to degradation under hydrolytic conditions (acidic and basic). It is relatively stable under oxidative, thermal, and photolytic stress. The primary degradation pathway involves the hydrolysis of the lactam ring in the oxopiperidine moiety and the pyrazolo[3,4-c]pyridine-7(1H)-one core.

It is reasonable to assume that **Apixaban-13C,d3** will follow similar degradation pathways, as the isotopic labeling is unlikely to alter its fundamental chemical reactivity.

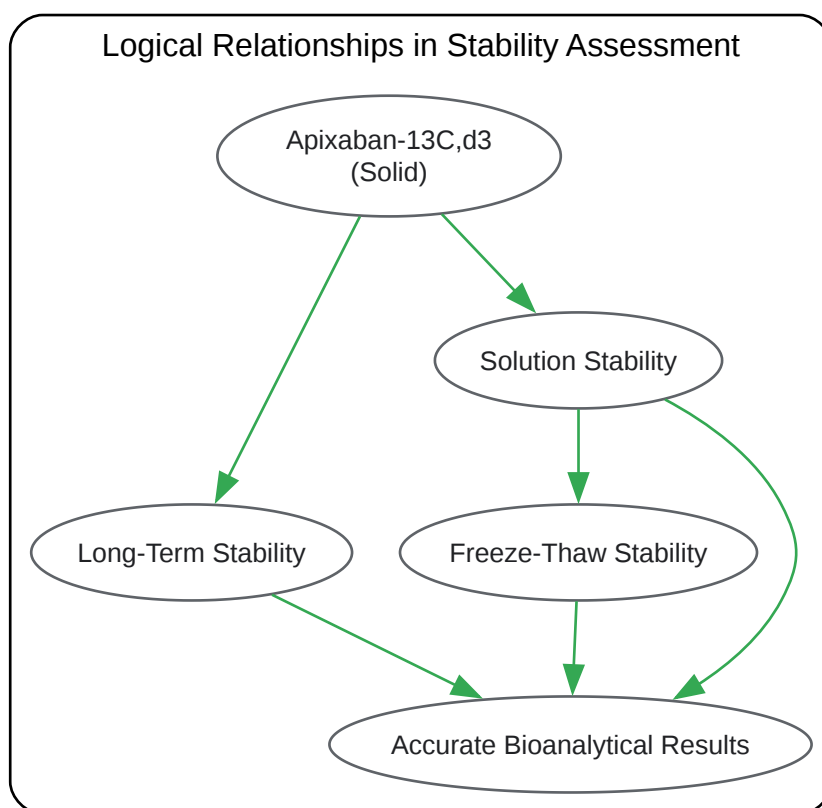
## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the handling and stability testing of **Apixaban-13C,d3**.



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Caption: Workflow for handling and storing **Apixaban-13C,d3**.



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